

The Discovery and History of Furylacrylic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Furylacrylic acid*

Cat. No.: *B7790982*

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Introduction

Furylacrylic acid, a furan derivative with the chemical formula $C_7H_6O_3$, has been a compound of interest in organic synthesis and medicinal chemistry for over a century.^[1] Characterized by a furan ring attached to an acrylic acid moiety, this molecule serves as a versatile building block for more complex chemical structures, including pharmaceuticals and polymers. This technical guide provides an in-depth exploration of the discovery, historical synthesis, and known biological interactions of **furylacrylic acid**, presenting key data in a structured format for researchers and drug development professionals.

Physicochemical Properties

Furylacrylic acid is a crystalline solid, appearing as pale yellow to brown needles or powder.^[1] It is soluble in various organic solvents and moderately soluble in water.

Property	Value
IUPAC Name	3-(furan-2-yl)prop-2-enoic acid
CAS Number	539-47-9
Molecular Formula	C ₇ H ₆ O ₃
Molecular Weight	138.12 g/mol
Melting Point	139-141 °C
Boiling Point	286 °C

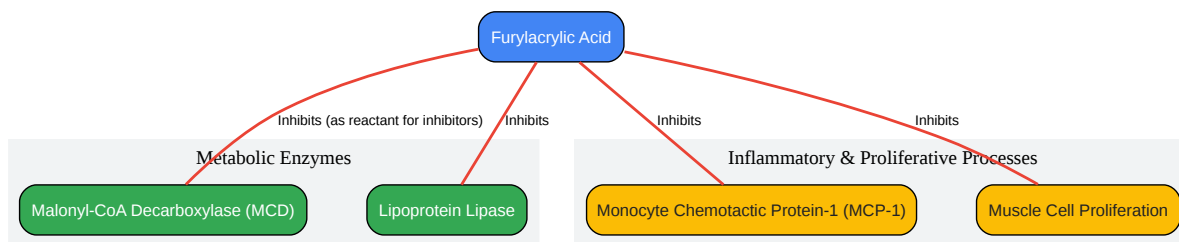
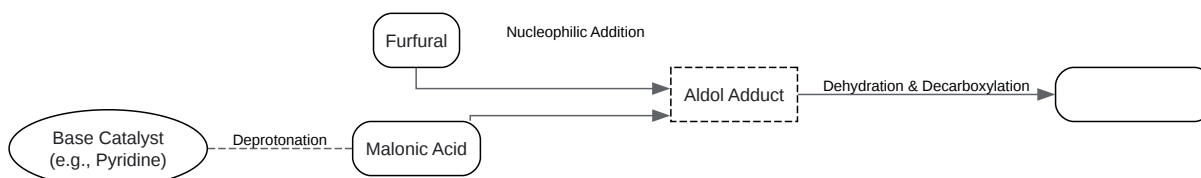
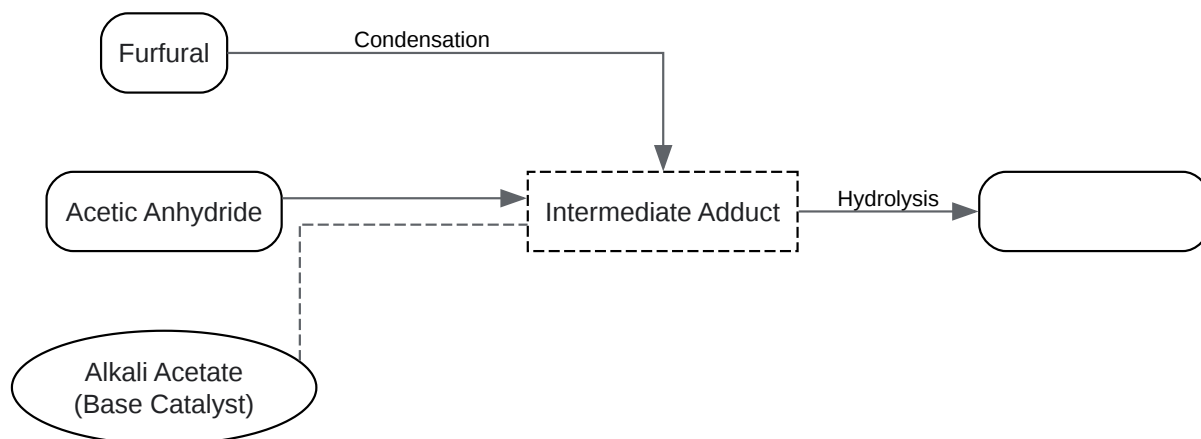
Historical Discovery and Synthesis

While the broader field of furan chemistry dates back to the late 18th century, the first synthesis of **furylacrylic acid** is attributed to the pioneering work of English chemist William Henry Perkin in 1877.^{[2][3]} Perkin's synthesis utilized what is now known as the Perkin reaction, a method for the production of α,β -unsaturated aromatic acids.^{[2][3]}

Historically, two primary methods have been established for the synthesis of **furylacrylic acid**: the Perkin reaction and the Knoevenagel condensation.

The Perkin Reaction: The Genesis of Furylacrylic Acid

The seminal synthesis of **furylacrylic acid** was achieved through the Perkin reaction, which involves the aldol condensation of an aromatic aldehyde with an acid anhydride in the presence of an alkali salt of the acid.^{[2][3]} In the case of **furylacrylic acid**, furfural (an aromatic aldehyde derived from biomass) is reacted with acetic anhydride and an alkali acetate.^[4]



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References

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- 2. Perkin Reaction [drugfuture.com]
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